

UPLC-ESI-MS/MS method for creatine riboside quantification in urine

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Compound of Interest

Compound Name: *Creatine riboside*

CAS No.: *1616693-92-5*

Cat. No.: *B1192512*

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Application Note: High-Sensitivity Quantification of **Creatine Riboside** in Human Urine via UPLC-ESI-MS/MS

Introduction & Clinical Significance

Creatine riboside (CR, N-(α -D-ribofuranosyl)-creatine) has emerged as a critical non-invasive urinary biomarker for the early detection and prognosis of Non-Small Cell Lung Cancer (NSCLC) and hepatocellular carcinoma.[1][2] Unlike standard creatine, CR is significantly elevated in tumor tissues and urine of cancer patients, correlating with poor survival rates and arginine auxotrophy in tumors.[3]

Quantifying CR in urine presents specific bioanalytical challenges:

- **Polarity:** CR is highly hydrophilic, leading to poor retention on standard C18 columns.
- **Matrix Complexity:** Urine contains high concentrations of salts and isobaric interferences (e.g., creatinine riboside) that cause significant ion suppression.

- **Structural Similarity:** It must be chromatographically resolved from its precursors, creatine and creatinine, to prevent source-fragmentation interference.

This Application Note details a robust HILIC-UPLC-MS/MS protocol designed for clinical research, ensuring orthogonality, sensitivity, and reproducibility.

Method Development & Causality

Chromatographic Strategy: Why HILIC?

Standard Reverse Phase (RP) chromatography fails to retain CR without ion-pairing reagents, which contaminate MS sources. We utilize Hydrophilic Interaction Liquid Chromatography (HILIC).^[4]

- **Mechanism:** HILIC utilizes a water-rich layer on the surface of a polar stationary phase. Analytes partition between this layer and the acetonitrile-rich mobile phase.
- **Column Choice:** A BEH Amide column is selected over bare silica. The amide functionality provides chemical stability at high pH (if needed) and superior peak shape for nitrogen-containing bases like CR.

Mass Spectrometry: MRM Design

- **Ionization:** ESI Positive mode is optimal due to the basic guanidino group.
- **Transitions:**
 - **Precursor:** $[M+H]^+$ at m/z 264.1.
 - **Quantifier:** m/z 132.1 (Loss of ribose moiety; specific to the creatine core).
 - **Qualifier:** m/z 90.1 (Further fragmentation of the guanidino group).

Experimental Protocol

Chemicals and Reagents

- **Standard:** **Creatine Riboside** (Custom synthesis or commercial standard).

- Internal Standard (IS): **Creatine Riboside-13C,15N2** is the gold standard.^{[5][6]}
 - Note: If isotopically labeled CR is unavailable, Creatine-d3 may be used as a surrogate, but retention time will differ, requiring careful matrix effect monitoring.
- Solvents: LC-MS grade Acetonitrile (ACN), Water, and Ammonium Formate.

Sample Preparation: "Dilute-and-Shoot"

Rationale: Urine contains high concentrations of CR (nM to μ M range). Extensive extraction (SPE/LLE) is often unnecessary and introduces variability. A high dilution factor minimizes matrix effects.

- Thaw urine samples on ice.
- Vortex for 30 seconds to ensure homogeneity.
- Centrifuge at 12,000 x g for 10 minutes at 4°C to remove particulates/precipitates.
- Dilution:
 - Transfer 50 μ L of supernatant to a clean tube.
 - Add 450 μ L of Diluent (90:10 ACN:Water with 10 mM Ammonium Formate + Internal Standard).
 - Dilution Factor: 1:10.
- Vortex and transfer to an LC vial.

UPLC Conditions

Parameter	Setting
System	Waters ACQUITY UPLC I-Class (or equivalent)
Column	ACQUITY UPLC BEH Amide (1.7 μ m, 2.1 x 100 mm)
Column Temp	40°C
Flow Rate	0.4 mL/min
Injection Vol	2 μ L
Mobile Phase A	10 mM Ammonium Formate in Water (pH 3.5 with Formic Acid)
Mobile Phase B	10 mM Ammonium Formate in 95:5 Acetonitrile:Water

Gradient Table:

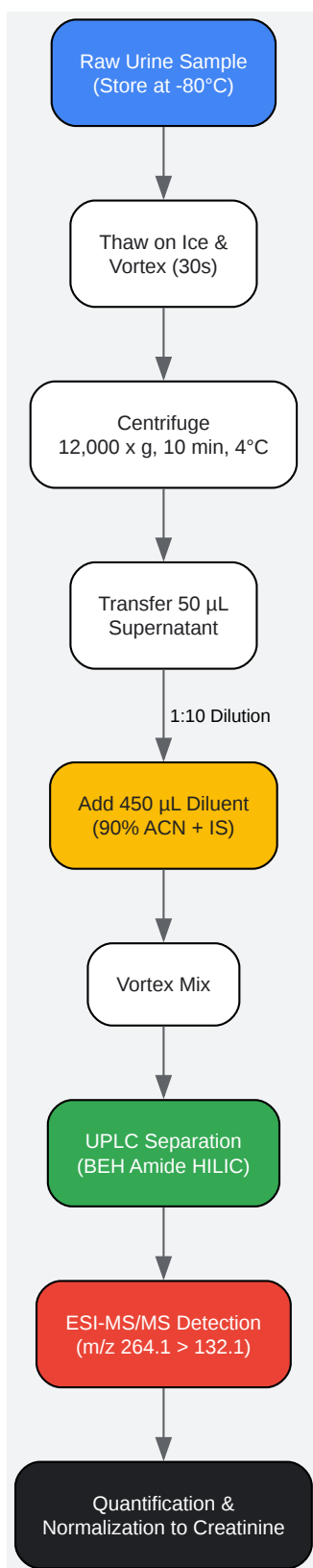
Time (min)	%A (Aqueous)	%B (Organic)	Curve
0.0	5	95	Initial
1.0	5	95	6
5.0	50	50	6
6.0	50	50	6
6.1	5	95	1

| 9.0 | 5 | 95 | 1 |

MS/MS Parameters (Triple Quadrupole)

Compound	Polarity	Precursor (m/z)	Product (m/z)	Cone (V)	Collision (eV)	Type
Creatine Riboside	ESI+	264.1	132.1	25	20	Quant
Creatine Riboside	ESI+	264.1	90.1	25	35	Qual
Creatine Riboside-IS	ESI+	267.1	135.1	25	20	IS
Creatine	ESI+	132.1	90.1	20	18	Monitor

Workflow Visualization



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Caption: Step-by-step workflow for the extraction and quantification of **Creatine Riboside** from urine.

Validation & Quality Control

To ensure Trustworthiness and Self-Validation, the following criteria must be met:

- Linearity: Calibration curve (1 – 1000 ng/mL) must have
.
- Matrix Effect (ME):
 - Calculate:
 - A = Peak area of standard in neat solvent.
 - B = Peak area of standard spiked into extracted blank urine.
 - Acceptance: 85% - 115%. If ME < 85% (Supression), increase dilution factor to 1:20.
- Carryover: Inject a blank solvent after the highest standard. Peak area must be < 20% of the LLOQ.
- Normalization: Urinary CR concentrations must be normalized to urinary Creatinine levels to account for hydration status variability.

References

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